

N-[4-(Chloromethyl)-2-pyridinyl]acetamide CAS number

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Compound of Interest

Compound Name: *N*-[4-(Chloromethyl)-2-pyridinyl]acetamide

CAS No.: 872706-98-4

Cat. No.: B12611841

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An in-depth technical analysis of **N-[4-(Chloromethyl)-2-pyridinyl]acetamide** (CAS 872706-98-4), designed for medicinal chemists, process scientists, and drug development professionals.

Executive Summary & Chemical Rationale

In modern medicinal chemistry, the 2-aminopyridine motif is a privileged scaffold, frequently utilized as a hinge-binding pharmacophore in the design of kinase inhibitors. However, functionalizing this core without compromising the highly reactive exocyclic amine presents a significant synthetic challenge.

N-[4-(Chloromethyl)-2-pyridinyl]acetamide (CAS 872706-98-4)^[1] solves this problem by acting as a highly versatile, bifunctional building block. It features two orthogonal reactive sites:

- A Protected Nucleophile (C2-Acetamide): The acetyl group masks the primary amine, preventing it from undergoing unwanted oxidation or acting as a competing nucleophile

during downstream synthesis. Furthermore, it dampens the electron-donating effect of the amine, protecting the pyridine ring from premature electrophilic aromatic substitution.

- **A Highly Electrophilic Handle (C4-Chloromethyl):** The benzylic-like chloride allows for rapid, modular diversification via SN2 displacement, enabling the attachment of solubilizing groups, macrocyclic linkers, or secondary pharmacophores.

Physicochemical & Structural Data

To effectively utilize this intermediate in synthetic workflows, understanding its physicochemical baseline is critical for predicting solubility, reactivity, and chromatographic behavior[2].

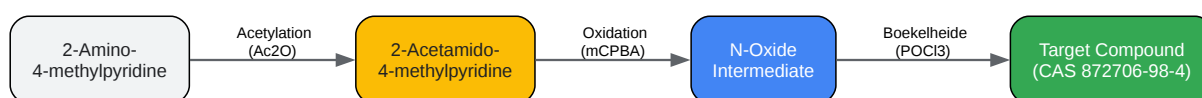
Parameter	Value	Mechanistic Implication
CAS Registry Number	872706-98-4	Standard identifier for procurement and regulatory tracking.
IUPAC Name	N-[4-(chloromethyl)pyridin-2-yl]acetamide	Defines the exact regiochemistry of the substituents.
Molecular Formula	C8H9ClN2O	Used for precise mass spectrometry (MS) validation.
Molecular Weight	184.62 g/mol	Essential for stoichiometric calculations.
Exact Mass	184.0403 Da	Target mass for High-Resolution MS (HRMS) confirmation.
Reactive Sites	C4-Benzylic Chloride, C2-Acetamide	Dictates the orthogonal synthetic strategy.

Mechanistic Causality in Synthesis

A common pitfall in pyridine chemistry is attempting direct radical or electrophilic halogenation on electron-rich rings. Direct chlorination of 2-acetamido-4-methylpyridine frequently results in

unwanted ring chlorination (e.g., at the C5 position) because the acetamido group acts as a strong ortho/para director[3].

To bypass this and selectively functionalize the C4-methyl group, process chemists employ a Boekelheide-type rearrangement[4]. By first oxidizing the pyridine nitrogen to an N-oxide, the electronic distribution of the ring is inverted. Subsequent treatment with an activating agent like phosphorus oxychloride (POCl₃) triggers a [3,3]-sigmatropic rearrangement that selectively delivers the chloride nucleophile to the C4-methyl carbon, yielding the target chloromethyl derivative without ring chlorination[4].

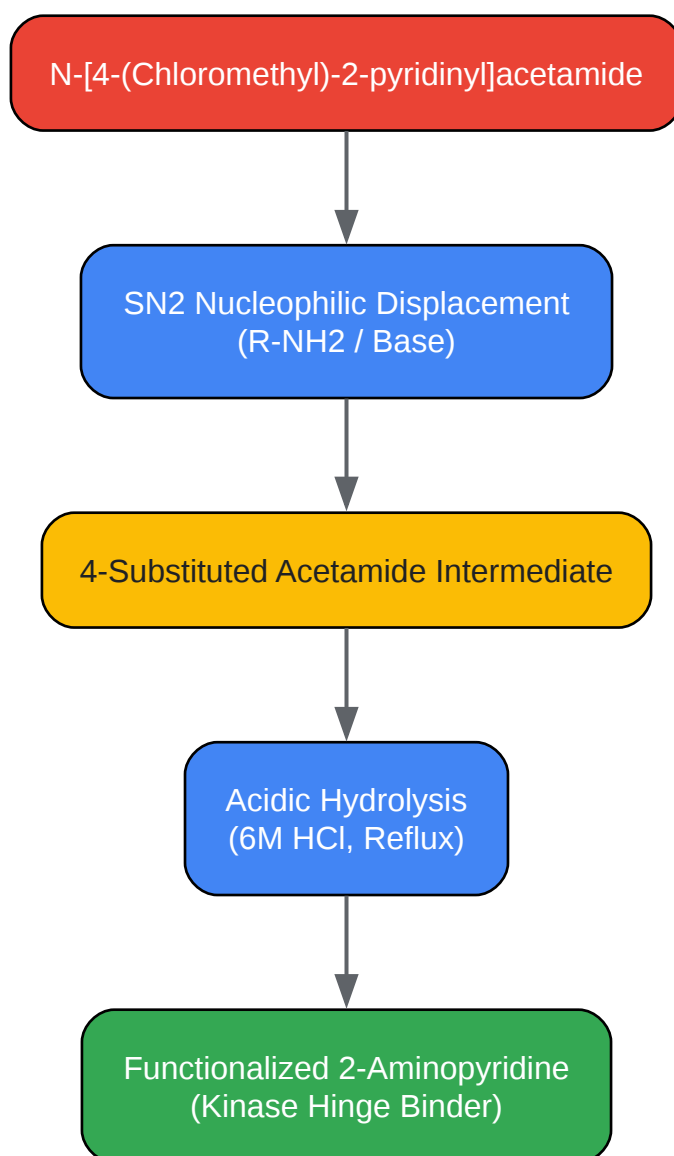


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Fig 1. Synthetic workflow utilizing the Boekelheide rearrangement to selectively chlorinate C4.

Application in Drug Discovery Workflows

Once synthesized, **N-[4-(Chloromethyl)-2-pyridinyl]acetamide** serves as the starting point for divergent drug discovery. The standard workflow involves a two-step sequence: nucleophilic displacement of the chloride followed by acidic deprotection of the acetamide.



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Fig 2. Derivatization pathway from the chloromethyl electrophile to a functionalized pharmacophore.

Self-Validating Experimental Protocols

To ensure scientific integrity and reproducibility, the following protocols are designed as self-validating systems, complete with built-in analytical checkpoints.

Protocol A: Nucleophilic Substitution (SN2) of the Chloromethyl Handle

Objective: To install a secondary amine (e.g., morpholine or N-methylpiperazine) at the C4 position. **Causality & Design:** The chloromethyl group is highly electrophilic due to the electron-withdrawing nature of the pyridine ring. Potassium carbonate (K₂CO₃) is selected as a heterogeneous, mild base to scavenge the HCl byproduct without prematurely hydrolyzing the acetamide protecting group. Acetonitrile (MeCN) is utilized as an aprotic polar solvent to accelerate the SN2 transition state while minimizing unwanted solvolysis.

Step-by-Step Methodology:

- Charge a flame-dried round-bottom flask with **N-[4-(chloromethyl)-2-pyridinyl]acetamide** (1.0 eq) and anhydrous K₂CO₃ (2.5 eq).
- Suspend the mixture in anhydrous MeCN to achieve a 0.2 M concentration relative to the substrate.
- Add the secondary amine (1.2 eq) dropwise at 0 °C to control the initial exothermic reaction and prevent dimerization.
- Warm the reaction to room temperature and stir for 4–6 hours under an inert nitrogen atmosphere.
- Filter the suspension to remove inorganic salts, and concentrate the filtrate in vacuo.

Validation Checkpoint:

- *TLC Analysis: Elute with 5% MeOH in DCM. The starting material ($R_f \approx 0.7$) must be completely consumed, replaced by a lower- R_f spot ($R_f \approx 0.3$) corresponding to the aminated product.*
 - *LC-MS Verification: The mass spectrum must show the disappearance of the characteristic 3:1 isotopic cluster of the chlorine atom ($M / M+2$), replaced by a single $[M+H]^+$ peak corresponding to the exact mass of the substituted product.*
-

Protocol B: Acidic Deprotection of the Acetamide

Objective: To unmask the 2-aminopyridine pharmacophore for kinase hinge binding. Causality

& Design: The acetamide must be removed to reveal the free amine, which acts as a critical hydrogen bond donor/acceptor pair. Acidic hydrolysis (using 6M HCl) is strictly preferred over basic hydrolysis. Under acidic conditions, the resulting free amine is immediately protonated, which prevents it from undergoing unwanted oxidative degradation or acting as a nucleophile in side reactions during the high-temperature deprotection.

Step-by-Step Methodology:

- Dissolve the intermediate from Protocol A in 6M aqueous HCl (10 volumes).
- Heat the solution to 90 °C and maintain reflux for 12 hours.
- Cool the mixture to 0 °C and carefully adjust the pH to 10 using 2M NaOH to free-base the newly formed 2-aminopyridine.
- Extract the aqueous layer with EtOAc (3×10 volumes), dry the combined organic layers over anhydrous Na₂SO₄, and concentrate in vacuo.

Validation Checkpoint:

- *1 H NMR (DMSO- d6): The sharp singlet at ≈ 2.1 ppm (corresponding to the acetyl $-CH_3$ group) must be completely absent. A new broad singlet integrating to 2H will appear around 5.5–6.0 ppm, confirming the presence of the primary $-NH_2$ group. Furthermore, the pyridine ring protons will exhibit a distinct upfield shift due to the restored electron-donating resonance from the free amine.*
-

References

- Rearrangement of N-Oxyenamines and Related Reactions (Boekelheide Rearrangement). Chemical Reviews, ACS Publications. Available at: [\[Link\]](#)^[4]
- Synthesis and NMR Spectra of Substituted 1,4,5,8-Tetraazaphenanthrenes (Chlorination of 2-acetamidopyridines). ResearchGate. Available at: [\[Link\]](#)^[3]

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